

A Technical Guide to the Chemical Properties of D-Galactose-13C-1

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Compound of Interest

Compound Name: *D-Galactose-13C-1*

Cat. No.: *B15561209*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **D-Galactose-13C-1**, a stable isotope-labeled form of D-galactose. This guide is intended for professionals in research and development who utilize isotopically labeled compounds for metabolic studies, biomolecular NMR, and quantitative analysis.

Core Chemical and Physical Properties

D-Galactose-13C-1 is a monosaccharide where the carbon atom at the C1 position is replaced with its stable, non-radioactive isotope, carbon-13. This isotopic labeling is crucial for tracing the metabolic fate of galactose and for use as an internal standard in mass spectrometry-based quantification.^[1]

General and Physical Properties

The physical characteristics of **D-Galactose-13C-1** are largely identical to its unlabeled counterpart. It typically presents as a white, crystalline, and odorless solid.^{[1][2][3]}

Property	Value	Source(s)
Appearance	White to off-white crystalline solid/powder	[1][2]
Melting Point	168-170 °C	[2]
Solubility	Water: 180 g/L @ 20°C (unlabeled) DMSO/DMF: ~20 mg/mL Ethanol: ~1 mg/mL	[2][4]
Stability	Stable under normal temperatures and pressures.	[2]
Storage	Store at room temperature away from light and moisture. [5] Can be stored as a powder at -20°C for up to 3 years.	[1][5]

Chemical Identifiers and Formula

Property	Value	Source(s)
Molecular Formula	$^{13}\text{C}^{12}\text{C}_5\text{H}_{12}\text{O}_6$	[6]
Molecular Weight	181.15 g/mol	[5][6]
Exact Mass	181.06674293 Da	[6]
CAS Number	70849-30-8	[5][6]
IUPAC Name	(3R,4S,5R,6R)-6-(hydroxymethyl)(2- ^{13}C)oxane-2,3,4,5-tetrol	[6]
Synonyms	D-Galactopyranose-1- ^{13}C , D-Gal-1- ^{13}C	[5]

Purity and Isotopic Abundance

Property	Value	Source(s)
Chemical Purity	≥98%	[5]
Isotopic Purity	99 atom % ¹³ C	[5][7]
Optical Purity	100.0%	[7]

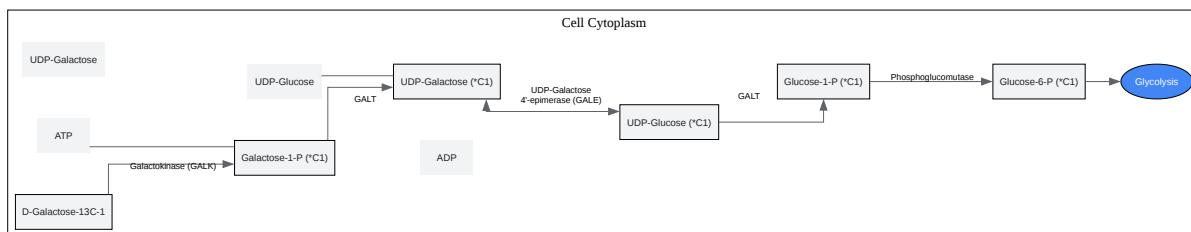
Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the structure and purity of **D-Galactose-13C-1**.

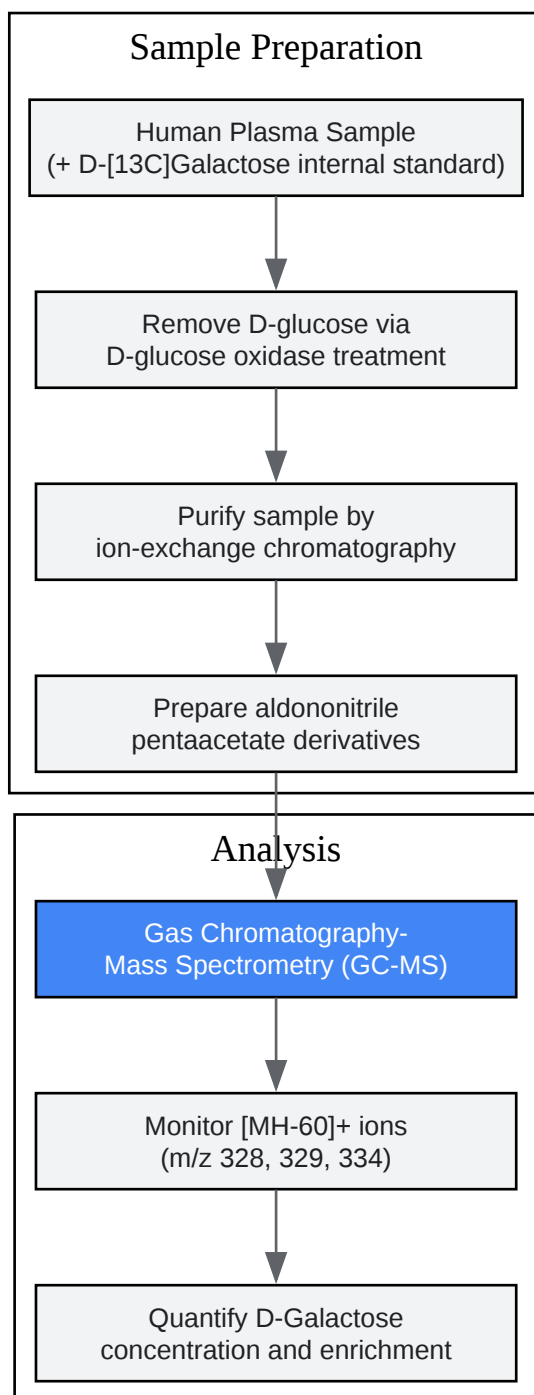
Spectroscopy Type	Description	Source(s)
Nuclear Magnetic Resonance (NMR)	A primary application is in biomolecular NMR.[5] ¹ H NMR and ¹³ C NMR are used to confirm the structure and the specific position of the ¹³ C label.	[5][7][8]
Mass Spectrometry (MS)	Used for structural characterization and to determine isotopic enrichment.[7] It is a key technique in metabolic tracer studies using this compound.	[7][9]

Visualizations: Pathways and Workflows

The following diagrams illustrate the metabolic significance and an example of an analytical workflow for **D-Galactose-13C-1**.



*C1 denotes the position of the 13C label



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